

Solubility Profile of 4-Methyl-1H-benzotriazole: A Technical Guide

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Compound of Interest

Compound Name: 4-Methyl-1H-benzotriazole

Cat. No.: B028906

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4-Methyl-1H-benzotriazole** in various solvents. The information is compiled from available literature and presented to assist researchers and professionals in its application, particularly in formulation development and chemical synthesis. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and visualizations of the experimental workflow.

Introduction to 4-Methyl-1H-benzotriazole

4-Methyl-1H-benzotriazole, a derivative of benzotriazole, is an organic compound with significant applications as a corrosion inhibitor, particularly for copper and its alloys. It is also used as a chemical intermediate in various synthetic processes. Understanding its solubility in different solvent systems is crucial for its effective utilization and for the development of new formulations. It is important to note that commercially available "tolyltriazole" is often a mixture of 4-methyl- and 5-methyl-1H-benzotriazole.^[1] The data presented in this guide specifies the isomer where the information is available; otherwise, it refers to the tolyltriazole mixture.

Quantitative Solubility Data

The following table summarizes the available quantitative solubility data for tolyltriazole (a mixture of 4- and 5-methyl-1H-benzotriazole). It is important to note that there can be

discrepancies in reported values, which may be attributed to differences in experimental conditions and the specific isomer composition of the tolyltriazole used.

Solvent	Temperature (°C)	Solubility	Notes
Water	18	< 0.1 g/L	For Tolyltriazole[2]
Water	18	< 0.01 g/100 mL	For Tolyltriazole[3]
Water	20	4.049 g/L	For Tolyltriazole
Alcohol (unspecified)	21	> 100 g/L	For Tolyltriazole[2]
Acetone	21	> 100 g/L	For Tolyltriazole[2]

Qualitative Solubility of **4-Methyl-1H-benzotriazole** and Tolyltriazole:

- Slightly Soluble: Chloroform, Methanol.[4][5]
- Soluble: Ethanol, Benzene, Toluene, Dimethylformamide (DMF), Watery Lye.[2][6]

Experimental Protocols for Solubility Determination

A standard and widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method.[7][8] This is followed by a suitable analytical technique, such as UV-Vis spectroscopy, to quantify the concentration of the dissolved solute.

Shake-Flask Method for Equilibrium Solubility Determination

This protocol outlines the steps to determine the equilibrium solubility of **4-Methyl-1H-benzotriazole** in a given solvent.

Materials:

- **4-Methyl-1H-benzotriazole** (solid)
- Solvent of interest

- Conical flasks or vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes

Procedure:

- Preparation: Add an excess amount of solid **4-Methyl-1H-benzotriazole** to a series of flasks or vials. The excess solid is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Accurately add a known volume of the desired solvent to each flask.
- Equilibration: Secure the flasks on an orbital shaker set to a constant temperature (e.g., 25 $^{\circ}\text{C}$) and agitation speed (e.g., 150 rpm). Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration is no longer changing.[8]
- Sample Collection: Once equilibrium is reached, stop the shaker and allow the undissolved solid to settle.
- Filtration: Carefully withdraw a sample from the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved particles. This step is critical to prevent artificially high solubility readings.
- Dilution: Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method to be used.

UV-Vis Spectroscopic Analysis for Concentration Determination

This protocol describes how to determine the concentration of the dissolved **4-Methyl-1H-benzotriazole** in the saturated solution using UV-Vis spectroscopy.

Materials:

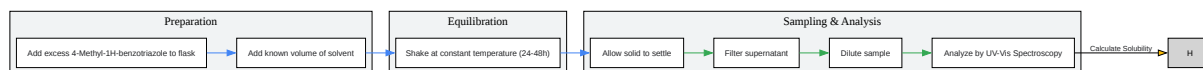
- UV-Vis spectrophotometer
- Quartz cuvettes
- Diluted saturated solution of **4-Methyl-1H-benzotriazole**
- Pure solvent (for blank)

Procedure:

- **Wavelength Scan:** Scan a solution of **4-Methyl-1H-benzotriazole** in the chosen solvent over a suitable UV wavelength range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- **Calibration Curve:** Prepare a series of standard solutions of **4-Methyl-1H-benzotriazole** of known concentrations in the solvent. Measure the absorbance of each standard at the determined λ_{max} . Plot a calibration curve of absorbance versus concentration. The curve should be linear in the desired concentration range (Beer-Lambert Law).
- **Sample Measurement:** Measure the absorbance of the diluted saturated solution at the λ_{max} .
- **Concentration Calculation:** Use the equation of the line from the calibration curve to calculate the concentration of **4-Methyl-1H-benzotriazole** in the diluted sample.
- **Solubility Calculation:** Account for the dilution factor to determine the concentration of the original saturated solution. This concentration represents the solubility of **4-Methyl-1H-benzotriazole** in that solvent at the specified temperature.

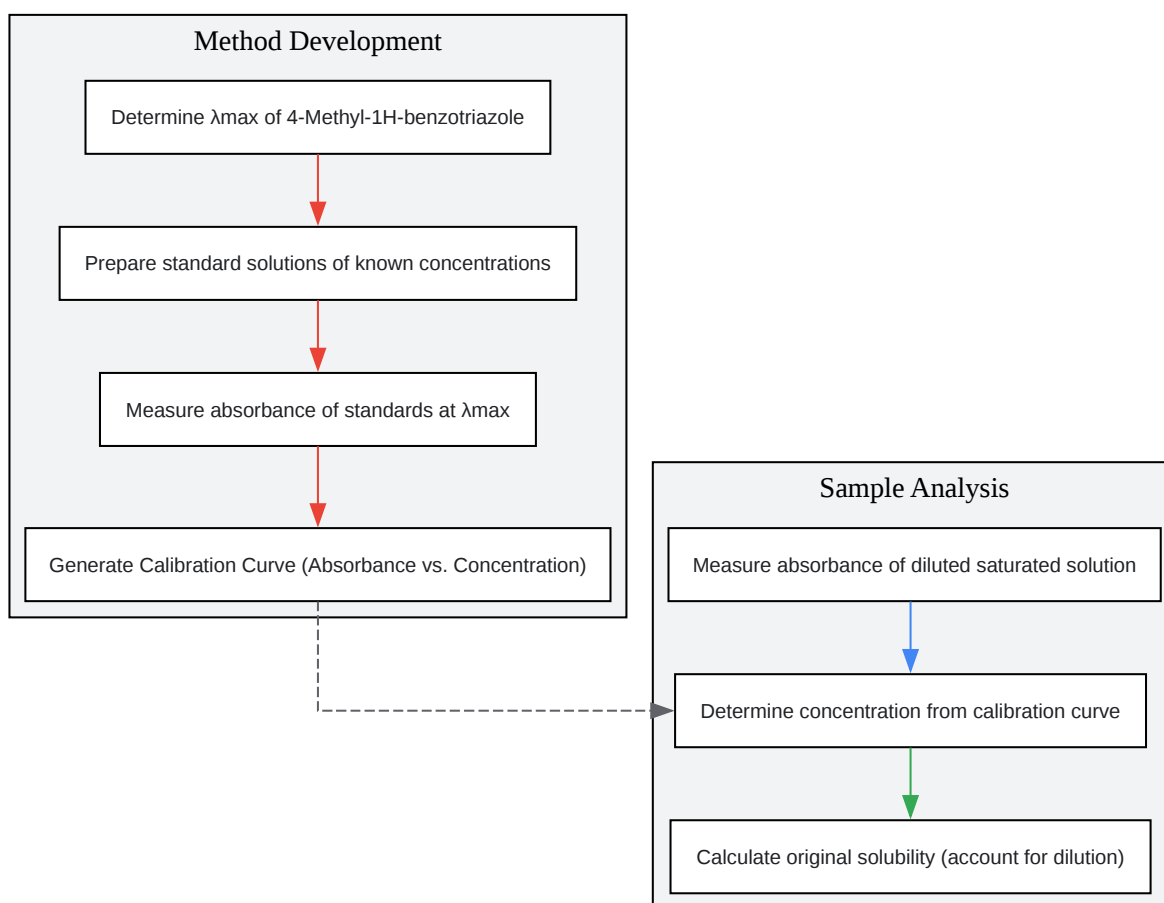
Visualizations

The following diagrams illustrate the logical workflow of the experimental protocols described above.



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Workflow for Shake-Flask Solubility Determination.



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Workflow for UV-Vis Spectroscopic Analysis.

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